

AX20017 quality control and purity assessment

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Compound of Interest

Compound Name: AX20017
Cat. No.: B15568479

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Technical Support Center: AX20017

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control, purity assessment, and effective use of **AX20017**, a selective mTOR signaling pathway inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting and diluting **AX20017**?

For initial stock solutions, we recommend using high-purity, anhydrous DMSO (Dimethyl Sulfoxide) to a concentration of 10 mM. For subsequent dilutions into aqueous buffers or cell culture media, ensure the final DMSO concentration is non-toxic to your experimental system, typically below 0.1%.

Q2: How should I store **AX20017** to ensure its stability?

AX20017 is supplied as a lyophilized powder. For long-term storage, it should be kept at -20°C or -80°C, protected from light and moisture. Once reconstituted in DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C. Under these conditions, the stock solution is stable for up to 6 months.

Q3: I am observing lower-than-expected potency in my cell-based assays. What could be the cause?

Several factors could contribute to this:

- Compound Degradation: Ensure the compound has been stored correctly and that stock solutions have not undergone multiple freeze-thaw cycles.
- Final DMSO Concentration: Verify that the final concentration of DMSO in your assay medium is consistent and within the optimal range for your cell line.
- Cell Line Sensitivity: The IC50 value can vary between different cell lines. Confirm the known sensitivity of your cell line to mTOR inhibitors.
- Assay Conditions: Factors such as cell density, serum concentration in the media, and incubation time can significantly impact the apparent potency.

Q4: Can I use **AX20017** for in vivo studies?

Yes, **AX20017** can be used for in vivo experiments. However, a suitable vehicle for administration must be formulated. A common starting point for formulation is a solution of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline. The optimal formulation may vary depending on the animal model and route of administration. We strongly recommend performing preliminary vehicle safety and compound solubility studies.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation in Aqueous Buffer	AX20017 has limited aqueous solubility. The concentration may be too high for the buffer system.	Decrease the final concentration of AX20017. Increase the percentage of co-solvent (e.g., DMSO) if the experimental system allows. Consider using a surfactant or different buffer system.
Inconsistent HPLC/LC-MS Results	The compound may have degraded, or there may be an issue with the analytical method.	Verify storage conditions. Prepare a fresh stock solution from the lyophilized powder. Check HPLC/LC-MS system parameters, including column integrity, mobile phase composition, and detector settings.
Unexpected Off-Target Effects	The purity of the compound may be in question, or the concentration used is too high, leading to non-specific activity.	Confirm the purity of your batch using the protocols below. Perform a dose-response experiment to ensure you are using a concentration within the selective range. Include appropriate negative and positive controls in your experiments.
Batch-to-Batch Variability	Minor variations in purity or solid-state form can lead to different experimental outcomes.	Always consult the Certificate of Analysis (CoA) for the specific batch you are using. Perform a qualification experiment to compare the new batch against a previous, validated batch before proceeding with critical studies.

Quality Control Specifications

The following tables summarize the standard quality control and purity assessment parameters for a typical batch of **AX20017**.

Table 1: Identity and Purity Specifications

Parameter	Method	Specification
Appearance	Visual Inspection	White to off-white solid
Identity	¹ H NMR, ¹³ C NMR	Conforms to structure
Molecular Weight	LC-MS (ESI+)	415.45 ± 0.5 Da
Purity	HPLC (254 nm)	≥ 98.0%

| Residual Solvents | GC-HS | < 0.5% |

Table 2: Physicochemical Properties

Parameter	Method	Value
Solubility	DMSO	≥ 50 mg/mL
Storage Temperature	-	-20°C to -80°C

| Chemical Formula | - | C₂₁H₂₁N₅O₄ |

Experimental Protocols

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol describes a standard method for determining the purity of **AX20017**.

- System: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).

- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
- Mobile Phase B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile.
- Gradient: Start at 5% B, ramp to 95% B over 15 minutes, hold for 2 minutes, then return to 5% B and re-equilibrate for 3 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Prepare a 1 mg/mL solution of **AX20017** in DMSO. Dilute 1:100 in a 50:50 mixture of Mobile Phase A and B.
- Analysis: The purity is calculated based on the area of the principal peak relative to the total area of all peaks detected.

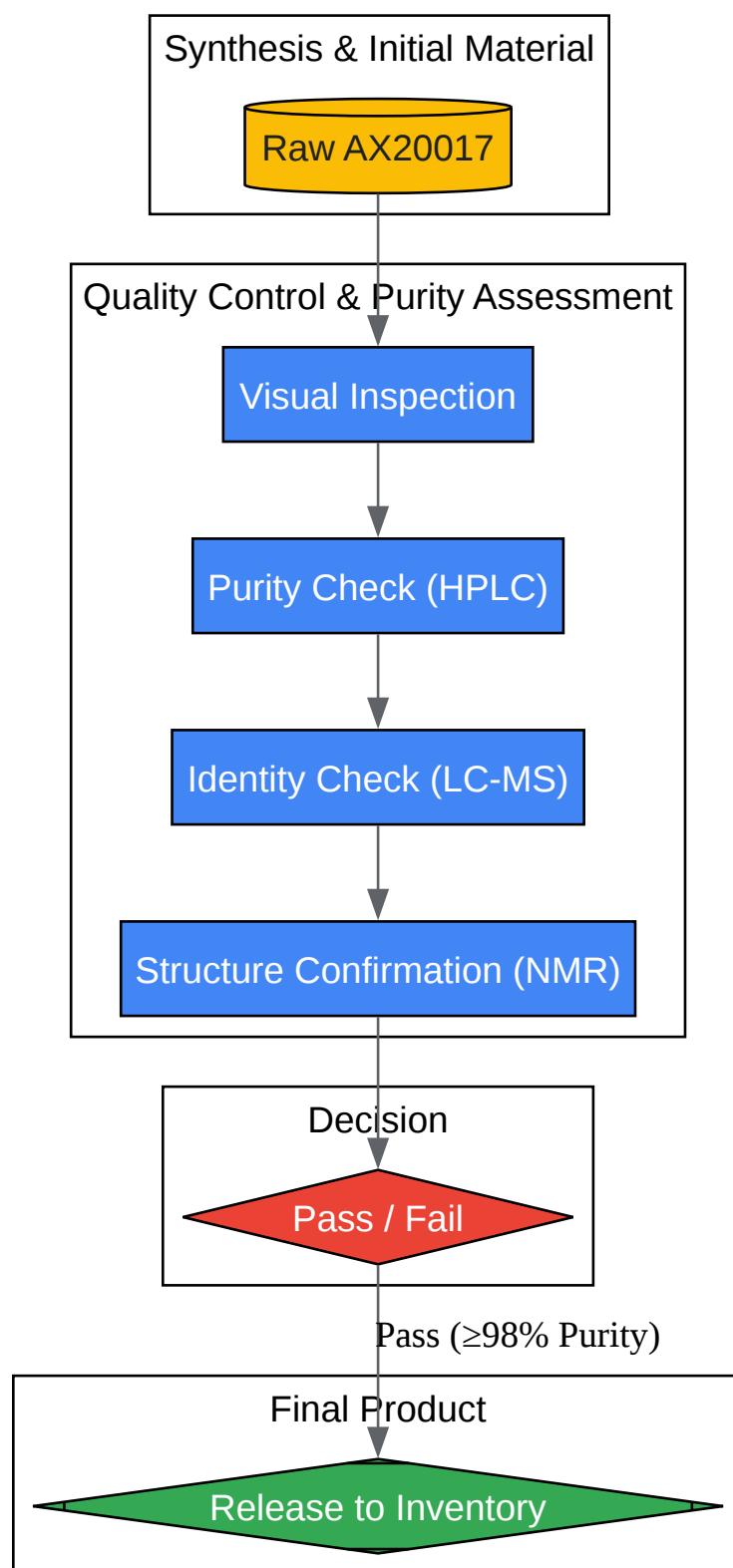
Protocol 2: Identity Confirmation by LC-MS

This protocol is used to confirm the molecular weight of **AX20017**.

- System: A liquid chromatography system coupled to a mass spectrometer with an electrospray ionization (ESI) source.
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A rapid gradient suitable for mass spectrometry analysis (e.g., 5% to 95% B over 5 minutes).
- Flow Rate: 0.4 mL/min.
- MS Detection: ESI in positive ion mode.

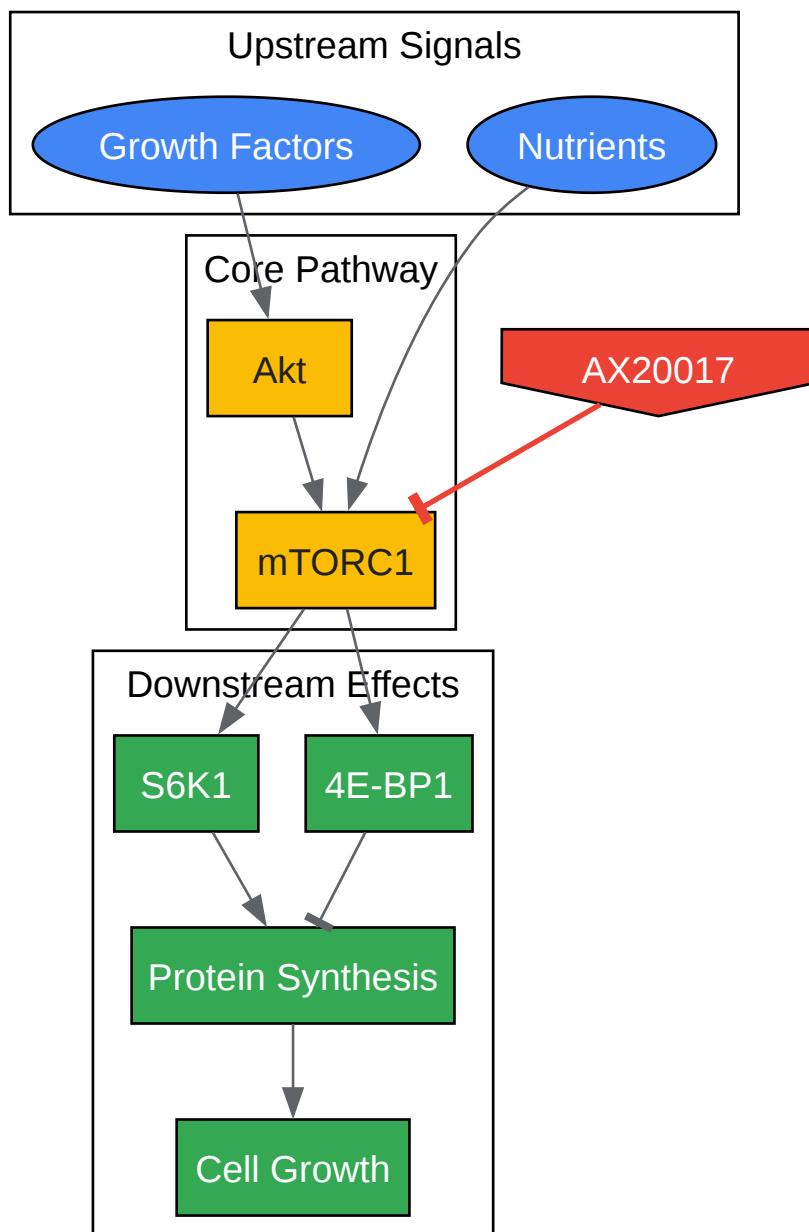
- Scan Range: m/z 100-1000.
- Sample Preparation: Prepare a 100 $\mu\text{g}/\text{mL}$ solution of **AX20017** in Acetonitrile.
- Analysis: Confirm the presence of the expected molecular ion peak $[\text{M}+\text{H}]^+$ at approximately m/z 416.45.

Visualizations



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Caption: Quality control workflow for **AX20017** from raw material to final release.



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Caption: Simplified mTOR signaling pathway showing the inhibitory action of **AX20017**.

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